

AR-A014418: A Targeted Approach for Neuroblastoma Therapy

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Compound of Interest

Compound Name: AR-A014418

Cat. No.: B1665154

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Introduction

Neuroblastoma, a pediatric cancer originating from the developing sympathetic nervous system, accounts for a significant portion of childhood cancer-related mortality.^[1] Glycogen synthase kinase-3 (GSK-3), a multifunctional serine/threonine kinase, has emerged as a promising therapeutic target in various cancers, including neuroblastoma.^{[1][2][3]} The thiazole compound **AR-A014418** (N-[4-methoxybenzyl]-N'-[5-nitro-1,3-thiazol-2-yl]urea) is a specific inhibitor of GSK-3, demonstrating notable efficacy in suppressing neuroblastoma cell growth.^[1] This document provides detailed application notes and protocols for the use of **AR-A014418** in neuroblastoma research, intended for researchers, scientists, and drug development professionals.

Mechanism of Action

AR-A014418 selectively inhibits the phosphorylation of GSK-3 α at Tyr279 without significantly affecting the phosphorylation of GSK-3 β at Tyr216.^[1] This targeted inhibition of GSK-3 α is sufficient to induce growth arrest and apoptosis in neuroblastoma cells.^[1] The downstream effects of GSK-3 α inhibition include a reduction in the expression of neuroendocrine (NE) tumor markers such as Achaete-scute homolog 1 (ASCL1) and Chromogranin A (CgA), which are associated with tumor progression.^[1] Furthermore, inhibition of GSK-3 can lead to a decrease in the expression of anti-apoptotic proteins like XIAP, thereby promoting programmed cell death.^[3]

Data Presentation

Table 1: Dose-Dependent Effect of AR-A014418 on Neuroblastoma Cell Growth Inhibition

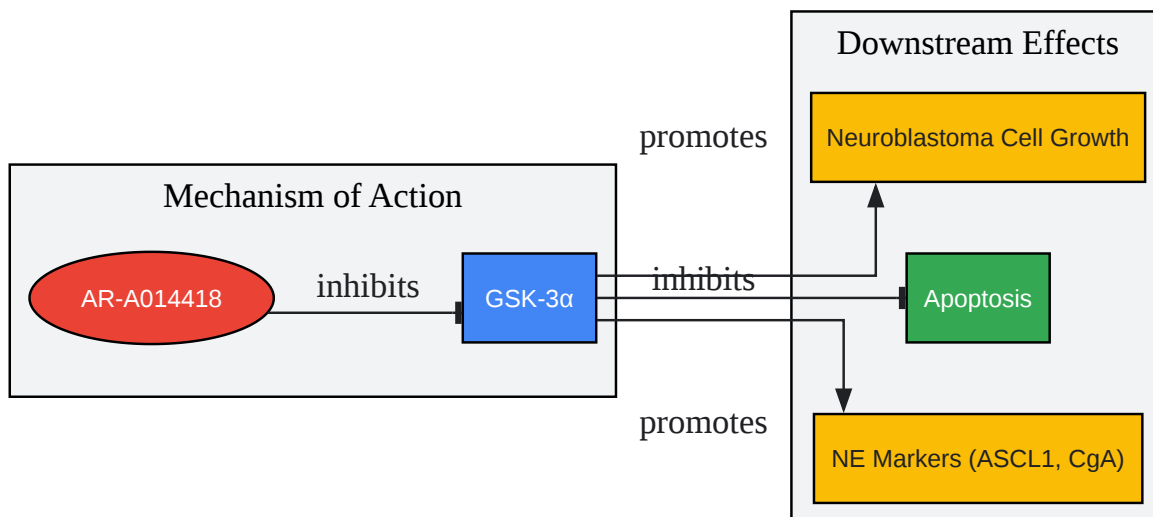
Cell Line	Concentration (μM)	Growth Inhibition on Day 6 (%)	p-value
NGP	5	≥25	< 0.001
NGP	10	53	< 0.001
SH-SY5Y	5	≥25	< 0.001
SH-SY5Y	10	38	< 0.001

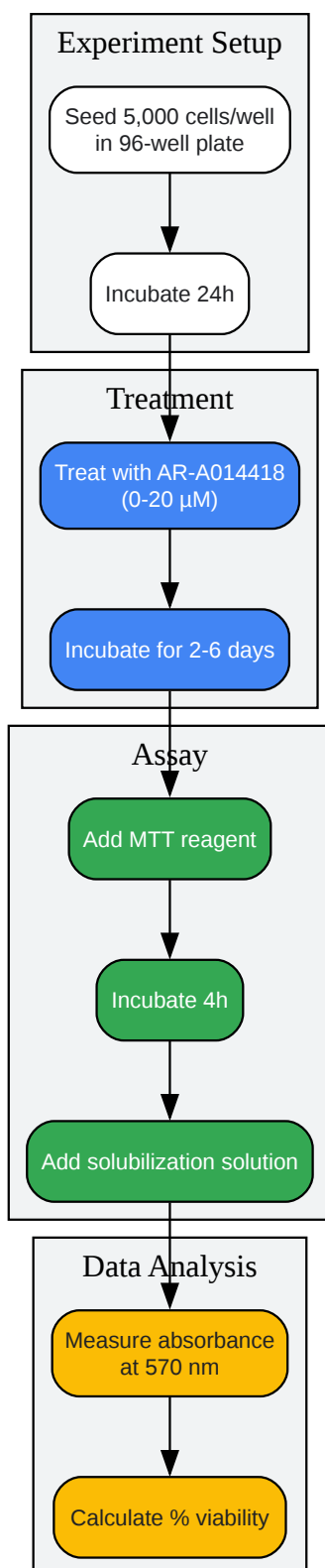
Data summarized from a study by O'Dorisio et al.[\[1\]](#)

Table 2: Summary of AR-A014418 Effects on Neuroblastoma Cells

Parameter	Observation	Reference
GSK-3α Phosphorylation (Tyr279)	Reduced	[1]
GSK-3β Phosphorylation (Tyr216)	Unaffected	[1]
Cell Growth	Dose- and time-dependent suppression	[1]
Apoptosis	Maintained/Increased	[1]
Neuroendocrine Markers (ASCL1, CgA)	Reduced Expression	[1]
XIAP Expression	Decreased	[3]

Signaling Pathway





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References

- 1. Specific glycogen synthase kinase-3 inhibition reduces neuroendocrine markers and suppresses neuroblastoma cell growth - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/pmc/)]
- 2. tandfonline.com [tandfonline.com]
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